

# Physical and chemical properties of C.I. Disperse Blue 54

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## Compound of Interest

Compound Name: Disperse Blue 54

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An In-depth Technical Guide to the Physical and Chemical Properties of C.I. **Disperse Blue 54**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical and chemical properties of C.I. **Disperse Blue 54** (CAS No. 12217-77-5), an anthraquinone-based dye. It includes key quantitative data, detailed experimental protocols for property determination, and logical diagrams to illustrate fundamental processes.

## Core Properties and Data

C.I. **Disperse Blue 54** is a synthetic colorant valued for its application in dyeing hydrophobic fibers, particularly polyester. Its chemical structure is based on the anthraquinone framework, which imparts stability and its characteristic blue hue.

## Physical and Chemical Data

The fundamental physicochemical properties of C.I. **Disperse Blue 54** are summarized in the table below. This data is essential for understanding the dye's behavior in various chemical and physical systems.

Property	Value	Source(s)
C.I. Name	Disperse Blue 54	[1][2]
CAS Number	12217-77-5	[1][2][3]
Chemical Class	Anthraquinone	[3][4]
Molecular Formula	C <sub>20</sub> H <sub>12</sub> N <sub>2</sub> O <sub>6</sub>	[1][2][3]
Molecular Weight	376.32 g/mol	Calculated
Appearance	Blue Powder	[N/A]
Solubility	Sparingly soluble in water; soluble in select organic solvents.	[5]

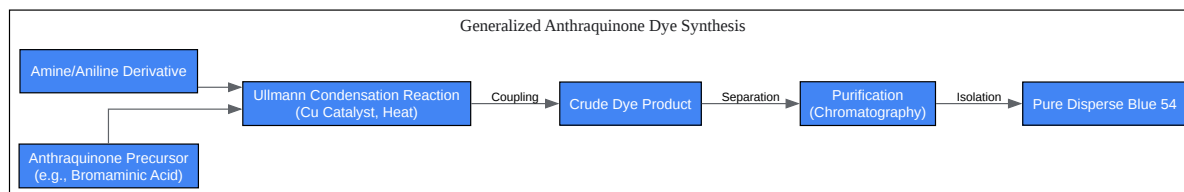
## Color Fastness Properties

Color fastness is a critical parameter indicating a dye's resistance to fading or running under various conditions. The performance of C.I. **Disperse Blue 54** on polyester is rated on a scale of 1 to 8 for light fastness (where 8 is the highest) and 1 to 5 for other tests (where 5 is the highest).

Fastness Test	ISO Standard	Rating
Light Fastness	ISO 105-B02	7-8
Washing Fastness	ISO 105-C06	4-5
Sublimation Fastness	ISO 105-P01	3

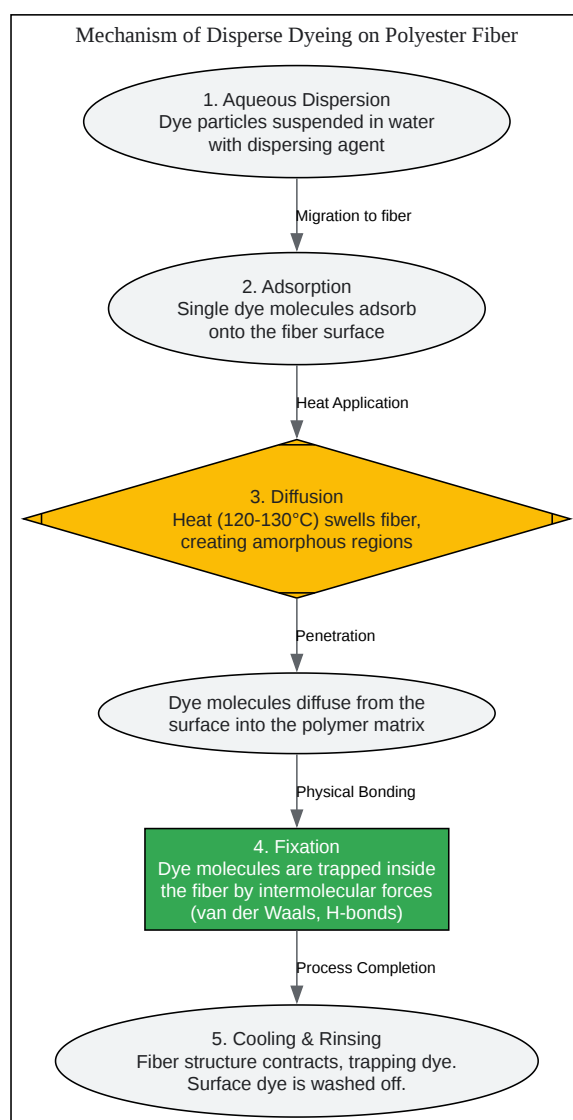
## Logical and Experimental Workflows

Visual diagrams are provided to clarify complex processes related to the dye's synthesis and application.



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Caption: Generalized workflow for the synthesis of anthraquinone dyes like **Disperse Blue 54**.



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Caption: Step-by-step mechanism of polyester fiber coloration with a disperse dye.

## Experimental Protocols

The following sections detail the methodologies for determining the key properties of C.I.

### Disperse Blue 54.

## Determination of UV-Visible Absorption Spectrum

This protocol outlines the procedure for obtaining the absorption spectrum of the dye to determine its maximum absorption wavelength ( $\lambda_{\text{max}}$ ).

- Objective: To determine the  $\lambda_{\text{max}}$  of C.I. **Disperse Blue 54** in a suitable solvent.
- Apparatus: UV-Vis Spectrophotometer, quartz cuvettes, volumetric flasks, analytical balance.
- Procedure:
  - Solvent Selection: Choose a suitable organic solvent in which the dye is fully soluble (e.g., acetone, dimethylformamide).
  - Stock Solution Preparation: Accurately weigh a small amount of the dye powder and dissolve it in the chosen solvent in a volumetric flask to prepare a concentrated stock solution.
  - Serial Dilutions: Prepare a series of dilutions from the stock solution. The final concentration should yield an absorbance reading in the optimal range of the spectrophotometer (typically 0.8-1.1).<sup>[6]</sup>
  - Blanking: Fill a quartz cuvette with the pure solvent and use it to zero the spectrophotometer across the desired wavelength range (e.g., 300-800 nm).<sup>[6]</sup>
  - Measurement: Rinse and fill a cuvette with the diluted dye solution. Place it in the spectrophotometer and record the absorption spectrum.

- Analysis: Identify the wavelength at which the highest absorbance peak occurs. This value is the  $\lambda_{\text{max}}$ .

## Color Fastness to Washing (ISO 105-C06)

This protocol assesses the resistance of the dye on a fabric to repeated laundering.[7][8]

- Objective: To evaluate the change in color of the dyed specimen and the degree of staining on adjacent fabrics during washing.
- Apparatus: Launder-Ometer or similar apparatus, stainless steel balls, multifibre adjacent fabric (e.g., TV or DW type), grey scale for color change, grey scale for staining, color matching cabinet.[8][9]
- Procedure:
  - Specimen Preparation: A specimen of the dyed fabric (e.g., 10 cm x 4 cm) is stitched together with a same-sized piece of multifibre fabric.[7]
  - Solution Preparation: Prepare a wash solution containing a standard reference detergent (e.g., 4 g/L ECE Phosphate detergent) and, if required by the specific test method, sodium perborate (1 g/L).[7][8]
  - Washing Cycle: Place the composite specimen, the wash solution, and the specified number of stainless steel balls (to provide mechanical action) into a stainless steel container.[9]
  - Agitation: The container is sealed and agitated in the Launder-Ometer at a specified temperature (e.g., 60°C) for a set duration (e.g., 30 minutes).[7]
  - Rinsing and Drying: After the cycle, the specimen is removed, rinsed thoroughly with hot and then cold water, and dried in air at a temperature not exceeding 60°C.[8]
  - Assessment: The multifibre fabric is separated from the dyed specimen. The change in color of the dyed specimen is assessed against the original fabric using the grey scale for color change. The staining on each fiber of the multifibre strip is assessed using the grey

scale for staining. All assessments are performed under standardized lighting conditions.

[7]

## Color Fastness to Artificial Light (ISO 105-B02)

This protocol determines the resistance of the dye to the fading action of an artificial light source that simulates natural daylight.[10][11][12]

- Objective: To determine the effect of artificial light on the color of the dyed textile.
- Apparatus: Xenon arc lamp fading apparatus, blue wool references (Scale 1-8), sample mounting cards, assessment mask, grey scale for color change.[11][13]
- Procedure:
  - Sample Mounting: A specimen of the dyed fabric is mounted on a card, partially covered to leave an unexposed area for comparison.
  - Reference Mounting: A set of blue wool lightfastness references (numerically graded 1 to 8, with 8 being the most resistant) are mounted in the same manner.[14]
  - Exposure: The mounted specimen and blue wool references are placed in the xenon arc apparatus and exposed simultaneously to the light under controlled conditions of temperature and humidity.[13]
  - Assessment: The exposure is continued until a specified color change is observed on the specimen, corresponding to a certain rating on the grey scale. The light fastness rating of the specimen is determined by comparing which of the blue wool references shows a similar degree of fading.[10][12]

## Color Fastness to Dry Heat / Sublimation (ISO 105-P01)

This test evaluates the resistance of the dye to migrating or vaporizing from the fabric when subjected to dry heat, a process relevant to ironing and heat-setting.[15][16][17]

- Objective: To determine the resistance of the color to dry heat and assess staining on an adjacent undyed fabric.

- Apparatus: Heat pressing or sublimation fastness tester with precisely controlled temperature plates, undyed polyester fabric, grey scales.[15][18]
- Procedure:
  - Specimen Preparation: A specimen of the dyed fabric is placed in contact with an undyed piece of polyester fabric.
  - Heating: The composite specimen is placed between the two heating plates of the apparatus, which are maintained at a specified temperature (e.g., 150°C, 180°C, or 210°C).[15]
  - Pressing: A specified pressure is applied for a set duration (e.g., 30 seconds).[15]
  - Cooling and Conditioning: The specimen is removed and conditioned in a standard atmosphere.
  - Assessment: The change in color of the original dyed specimen is evaluated using the grey scale for color change. The degree of staining on the adjacent undyed polyester fabric is evaluated using the grey scale for staining.[15][17]

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